Technical Monograph: Halon 2312 (Chlorodibromotrifluoroethane)

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Compound of Interest	
Compound Name:	*1,1-Dibromo-1-chloro-2,2,2-trifluoroethane*
CAS No.:	*29256-79-9*
Cat. No.:	*B7768135*

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Physicochemical Characterization, Suppression Dynamics, and Toxicological Profile[1]

Part 1: Executive Summary & Chemical Identity[1]

While Halon 1301 (

) and Halon 1211 (

) historically dominated the fire suppression landscape, Halon 2312 (

) represents a distinct, heavier halogenated ethane that occupies a critical niche in the history of organohalogen research.[1]

For the drug development and toxicology community, Halon 2312 is not merely a defunct fire suppressant; it is a structural analogue to the volatile anesthetic Halothane (

).[1] The substitution of Halothane's single hydrogen atom with a second bromine atom in Halon 2312 drastically alters its metabolic stability, lipophilicity, and ozone-depleting potential (ODP).[1]

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This guide analyzes the mechanistic history of Halon 2312, moving from its evaluation as a "Type II" extinguishing agent to its phase-out under the Montreal Protocol, while highlighting the toxicological protocols relevant to halogenated hydrocarbon research.[1]

Nomenclature and Structure

The "Halon" numbering system (Standard 12A) decodes as follows for 2312:

- Digit 1 (C): 2 Carbon atoms[1][2]
- Digit 2 (F): 3 Fluorine atoms[1][2]
- Digit 3 (Cl): 1 Chlorine atom[1][2][3][4]
- Digit 4 (Br): 2 Bromine atoms[1]

Primary Isomer: 1,1,1-Trifluoro-2,2-dibromo-2-chloroethane CAS Registry: 29256-79-9

Property	Value	Relevance
Molecular Formula		High bromine content = High suppression efficiency + High ODP.[1]
Molecular Weight	~276.28 g/mol	Significantly heavier than Halon 1301 (148.9 g/mol).[1]
Physical State	Liquid at STP	Requires vaporization; behaves similarly to Halon 2402.[1]
Boiling Point	~92-95°C (Est.)	Low volatility compared to gaseous agents; limits "Total Flooding" use.[1]

Part 2: Fire Suppression Mechanism (The Radical Trap)[1]

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To understand why Halon 2312 was evaluated, one must understand the Chemical Scavenging Mechanism. Unlike water (cooling) or

(smothering), Halons act as catalytic inhibitors of the combustion chain reaction.[1]

The Catalytic Cycle

Combustion is sustained by hydrogen (

), oxygen (

), and hydroxyl (

) radicals.[1] Halon 2312, upon exposure to flame temperatures (>400°C), undergoes homolytic cleavage of the weak

bond.[1]

Step 1: Activation

(Where R is the

scaffold)

Step 2: Scavenging (The Kill Step)

[1]

Step 3: Regeneration (The Catalyst)

[1]

The Bromine radical (

) is regenerated, allowing a single molecule of Halon 2312 to terminate thousands of combustion events.[1]

Visualization: Radical Scavenging Pathway

The following diagram illustrates the catalytic loop that made Halon 2312 a potent, albeit toxic, candidate.[1]

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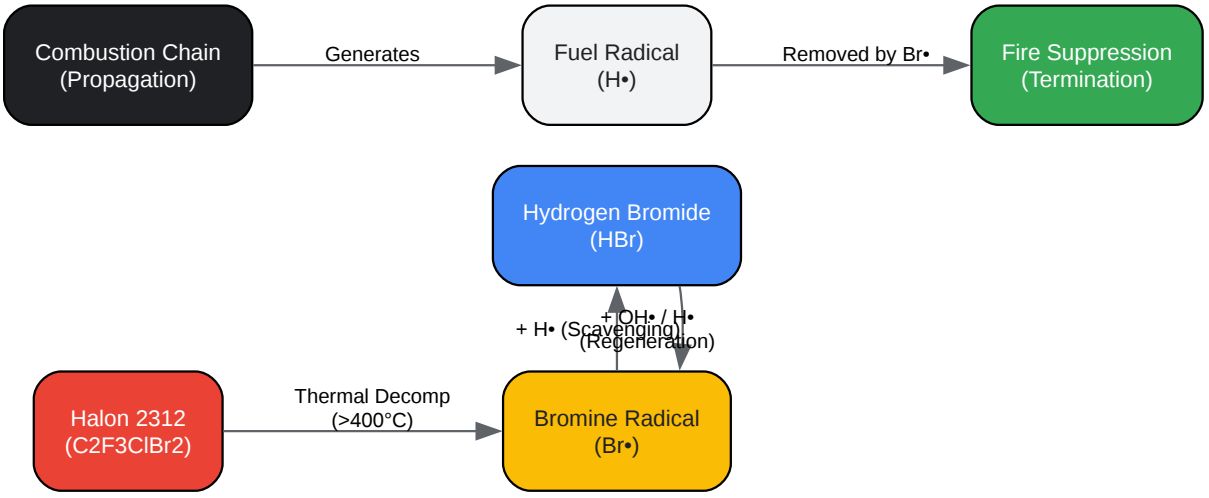

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Figure 1: The catalytic recombination cycle of Bromine radicals derived from Halon 2312, interrupting the combustion chain reaction.[1]

Part 3: Historical Usage & Regulatory Phase-Out[1]

The "Heavy" Halon Niche

Halon 2312 never achieved the ubiquity of Halon 1301.[1]

- Halon 1301: Gas at room temperature.[1] Ideal for computer rooms/data centers (Total Flooding).[1]
- Halon 1211: Liquid/Gas mix.[1] Ideal for portable extinguishers (Streaming).[1]
- Halon 2312: High boiling point liquid.[1]

Historical Application: Halon 2312 was primarily evaluated for specialized military and industrial applications where a "streaming agent" with a longer throw range (due to liquid density) was required, similar to Halon 2402.[1] It was considered for:

- Engine Nacelle Protection: In older aviation designs where liquid delivery was preferred.[1]

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- Explosion Suppression: In grain elevators or chemical processing where rapid liquid dispersion was needed to cool and inhibit wavefronts.[1]

The Montreal Protocol (1987/1994)

Halon 2312 contains both Chlorine and Bromine.[1][2][5]

- ODP (Ozone Depletion Potential): Estimated > 10.0 (relative to CFC-11 = 1.0).[1]
- Status: Class I Ozone Depleting Substance.[1]
- Outcome: Production was banned in developed countries (non-Article 5) by Jan 1, 1994.[1][6][7][8] It is currently listed in Annex A/B of the Montreal Protocol technical notes as a controlled substance.[1]

Part 4: Toxicological Profile (Drug Development Context)[1]

For researchers in drug development, Halon 2312 serves as a critical reference point for halogenated hydrocarbon toxicity.[1]

Structural Analogy to Anesthetics

Halon 2312 is the per-brominated analogue of Halothane (2-bromo-2-chloro-1,1,1-trifluoroethane).[1]

- Halothane:

  (Metabolized via P450 2E1 to trifluoroacetyl chloride

  immune hepatitis).[1]

- Halon 2312:

  (Lack of C-H bond alters metabolism).[1]

Cardiac Sensitization (The "Adrenaline" Effect)

The primary acute risk of Halon 2312, like all heavy halocarbons, is Cardiac Sensitization.[1]

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- Mechanism: Halocarbons sensitize the myocardium to circulating catecholamines (epinephrine/norepinephrine).[1]
- Clinical Outcome: Exposure + Stress (e.g., escaping a fire)

  Ventricular Fibrillation

  Sudden Cardiac Death.[1]

Experimental Protocol: Assessing Cardiac Sensitization

Standard: EPA / OECD Guidelines (based on Reinhardt et al., 1971)[1]

Objective: Determine the NOAEL (No Observed Adverse Effect Level) for cardiac arrhythmia.

Workflow:

- Subject Preparation: Beagle dogs (standard model due to cardiac similarity to humans) are instrumented for EKG.[1]
- Baseline: Administer IV epinephrine bolus to establish baseline excitability.
- Exposure: Subject inhales Halon 2312 vapor at fixed concentration (e.g., 0.5%, 1.0%) for 5-10 minutes.
- Challenge: Administer epinephrine challenge during exposure.
- Endpoint: Monitor EKG for "Marked Arrhythmia" (multiple consecutive PVCs).

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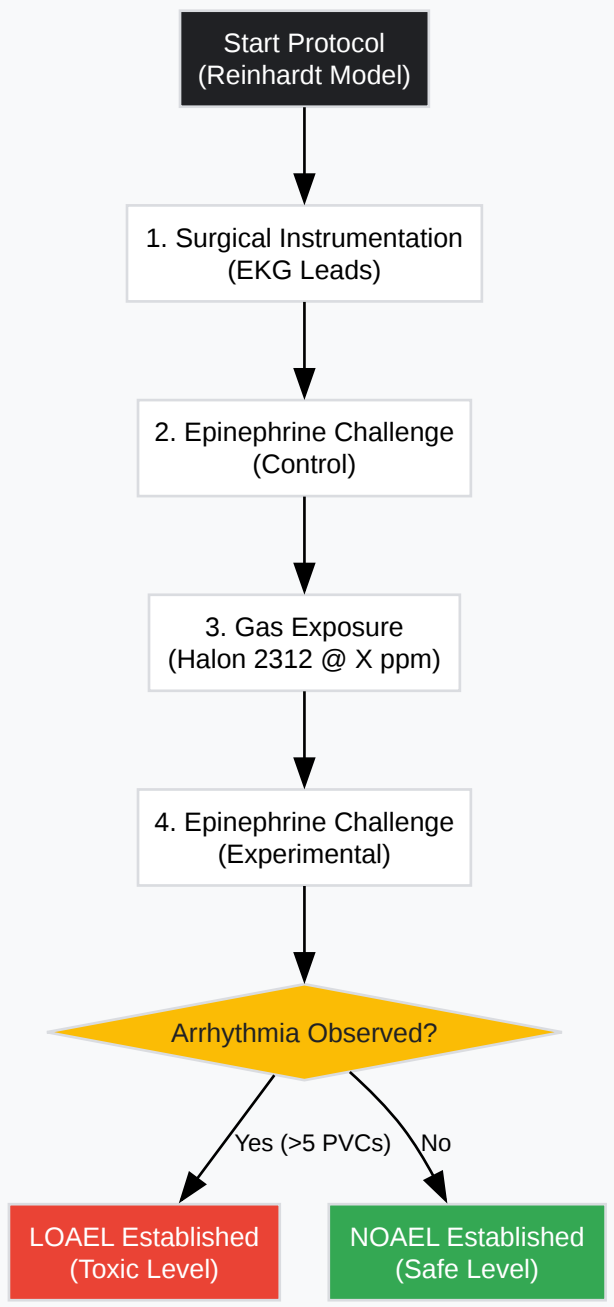

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Figure 2: Standard workflow for determining cardiac sensitization potential in halogenated hydrocarbons.

Part 5: Laboratory Evaluation Protocol (Fire Suppression)

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If you are researching novel suppressants (e.g., fluoroketones) and need to compare them against historical Halon 2312 data, the Cup Burner Test is the gold standard.[1]

The Cup Burner Method (ISO 14520 / NFPA 2001)

This test determines the Minimum Extinguishing Concentration (MEC).[1]

Equipment:

- Glass chimney (85mm ID).[1]
- Fuel cup (typically n-Heptane).[1]
- Gas mixing manifold (Air + Agent).[1]

Step-by-Step Methodology:

- Ignition: Ignite n-Heptane in the cup; allow to stabilize for 60 seconds.
- Airflow: Establish laminar airflow (typically 40 L/min).
- Agent Injection: Introduce Halon 2312 vapor into the air stream.[1]
- Titration: Increase agent concentration in 0.1% increments.
- Observation: Record the concentration at which the flame is extinguished and does not re-ignite for 10 seconds.
- Calculation:

  [1]

Data Interpretation:

- Halon 1301 MEC: ~3.5%[1]
- Halon 2312 MEC: Estimated ~2.5 - 3.0% (Higher efficiency due to 2x Bromine, but limited by volatility).[1]

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Part 6: References

- United Nations Environment Programme (UNEP). (2022).[1] Montreal Protocol on Substances that Deplete the Ozone Layer: Annex A, B, and C Controlled Substances.[1] Ozone Secretariat.[1] [Link]1]
- Reinhardt, C. F., et al. (1971).[1] "Cardiac Arrhythmias and Aerosol 'Sniffing'." Archives of Environmental Health, 22(2), 265-279.[1] (Seminal paper on Halocarbon Cardiac Sensitization).
- National Institute of Standards and Technology (NIST). (2018).[1] Fire Suppression System Performance of Alternative Agents. NIST Technical Note 1443.[1] [Link]1]
- PubChem. (2023).[1] Compound Summary: 1,1,1-Trifluoro-2,2-dibromo-2-chloroethane (Halon 2312).[1][5] National Library of Medicine.[1] [Link]1]

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Sources

- 1. 1,1,1-Trifluoro-2,2-dibromo-2-chloroethane | C2Br2ClF3 | CID 34529 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. fireengineering.com [fireengineering.com]
- 4. LOGOS - NOAA Global Monitoring Laboratory [gml.noaa.gov]
- 5. ozone.unep.org [ozone.unep.org]
- 6. digitallibrary.un.org [digitallibrary.un.org]
- 7. nist.gov [nist.gov]
- 8. scribd.com [scribd.com]
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